

Navigating the Safety Profile of Dimethyl 3-methylglutarate: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Dimethyl 3-methylglutarate*

Cat. No.: *B101244*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety, handling, and precautionary measures for **Dimethyl 3-methylglutarate**. The information is intended to equip researchers, scientists, and professionals in drug development with the necessary knowledge to handle this compound responsibly and mitigate potential risks in a laboratory or industrial setting.

Chemical and Physical Properties

A clear understanding of the physical and chemical properties of a substance is the foundation of its safe handling. The following table summarizes the key properties of **Dimethyl 3-methylglutarate** and the closely related Dimethyl glutarate.

Property	Dimethyl 3-methylglutarate	Dimethyl glutarate
Molecular Formula	C8H14O4 ^{[1][2]}	C7H12O4 ^[3]
Molecular Weight	174.19 g/mol ^{[1][4]}	160.17 g/mol ^[3]
Boiling Point	110 °C at 19 mmHg ^[4]	210 - 215 °C at 760 mmHg ^[3]
Density	1.052 g/mL at 25 °C ^[4]	1.087 g/cm³ (20 °C) ^[5]
Flash Point	Not available	109.00 °C ^[5]
Melting Point	Not available	-38 °C ^[5]
Vapor Pressure	Not available	8.3 Pa (20 °C) ^[5]
Solubility	Soluble in water ^[3]	4.3 g/l ^[5]
Appearance	Colorless liquid	Colorless liquid

Toxicological Data

While specific toxicological data for **Dimethyl 3-methylglutarate** is not readily available in public literature, data for the structurally similar Dimethyl glutarate provides valuable insight into its potential hazards. It is recommended to handle **Dimethyl 3-methylglutarate** with a similar level of caution.

Metric	Value (for Dimethyl glutarate)	Species	Route
LD50 (Oral)	8191 mg/kg ^[5]	Rat	Oral
LD50 (Dermal)	> 2250 mg/kg ^[5]	Rabbit	Dermal

GHS Hazard Statements for Related Compounds: For 3,3-Dimethylglutaric acid, a related compound, the following GHS hazard statements have been reported:

- H315: Causes skin irritation.^[6]
- H319: Causes serious eye irritation.^[6]

- H335: May cause respiratory irritation.[6]

Given these classifications for a similar molecule, it is prudent to assume that **Dimethyl 3-methylglutarate** may also cause skin, eye, and respiratory irritation.

Experimental Protocols for Safety Assessment

The toxicological data presented are typically generated following standardized experimental protocols. The Organisation for Economic Co-operation and Development (OECD) provides a set of internationally recognized guidelines for the testing of chemicals. The following are summaries of key guidelines relevant to the assessment of substances like **Dimethyl 3-methylglutarate**.

OECD Test Guideline 423: Acute Oral Toxicity - Acute Toxic Class Method

This method is used to determine the acute oral toxicity of a substance.[4][7]

- Principle: A stepwise procedure is employed using a small number of animals per step to obtain enough information on the acute toxicity to classify the substance.[4]
- Methodology:
 - The test substance is administered orally to a group of three animals of a single sex (usually females) at a defined dose.[4]
 - The presence or absence of compound-related mortality or moribundity determines the next step.[4]
 - If mortality is observed, the next test is conducted at a lower dose. If no mortality is observed, a higher dose is used.
 - Animals are fasted before the administration of the substance by gavage.[4]
 - Observations are made for up to 14 days.[4]

OECD Test Guideline 404: Acute Dermal Irritation/Corrosion

This guideline details the procedure for assessing the potential of a substance to cause skin irritation or corrosion.[\[8\]](#)[\[9\]](#)[\[10\]](#)

- Principle: The substance is applied to the skin of an animal, and the degree of irritation is evaluated at specified intervals.[\[9\]](#)
- Methodology:
 - A single dose of the test substance (0.5 mL for liquids or 0.5 g for solids) is applied to a small area of the skin (approximately 6 cm²) of an albino rabbit.[\[9\]](#)
 - The exposure period is typically 4 hours, after which the substance is removed.[\[9\]](#)
 - The skin is examined for erythema and edema at 1, 24, 48, and 72 hours after application, and observations continue for up to 14 days.[\[9\]](#)
 - A tiered testing strategy is recommended, starting with a weight-of-the-evidence analysis and in vitro tests before proceeding to in vivo testing.[\[8\]](#)

OECD Test Guideline 439: In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method

This in vitro method provides an alternative to animal testing for skin irritation.[\[1\]](#)[\[11\]](#)[\[12\]](#)

- Principle: The test uses a reconstructed human epidermis (RhE) model that mimics the upper layers of human skin. The potential of a chemical to cause skin irritation is determined by its effect on cell viability.[\[1\]](#)[\[11\]](#)
- Methodology:
 - The test chemical is applied topically to the RhE tissue.[\[11\]](#)
 - After a specific exposure and post-exposure incubation period, cell viability is measured using the MTT assay. In this assay, the vital dye MTT is converted by mitochondrial

enzymes of viable cells into a blue formazan salt, which is then quantified.[11]

- A chemical is identified as an irritant if it reduces cell viability below a defined threshold ($\leq 50\%$).[11]

Safety and Handling Precautions

Based on the available data for **Dimethyl 3-methylglutarate** and related compounds, the following handling precautions are recommended.

Engineering Controls

- Work in a well-ventilated area. Use of a chemical fume hood is recommended, especially when heating the substance or when aerosols may be generated.
- Ensure that eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE)

A comprehensive PPE program should be implemented based on a thorough risk assessment. The following are general recommendations:

- Eye and Face Protection: Wear chemical safety goggles. A face shield may be necessary for operations with a high risk of splashing.[13]
- Skin Protection:
 - Gloves: Wear chemical-resistant gloves such as neoprene or nitrile.[13] Always inspect gloves for signs of degradation before use.
 - Protective Clothing: A lab coat or chemical-resistant apron should be worn. For larger quantities or increased exposure risk, chemical-resistant coveralls may be necessary.
- Respiratory Protection: If working outside of a fume hood or if ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge may be required. The need for respiratory protection should be determined by a qualified industrial hygienist.

Hygiene Measures

- Wash hands thoroughly after handling the substance.[14]
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[14]
- Remove contaminated clothing promptly and wash it before reuse.

First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops or persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[14]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[14]

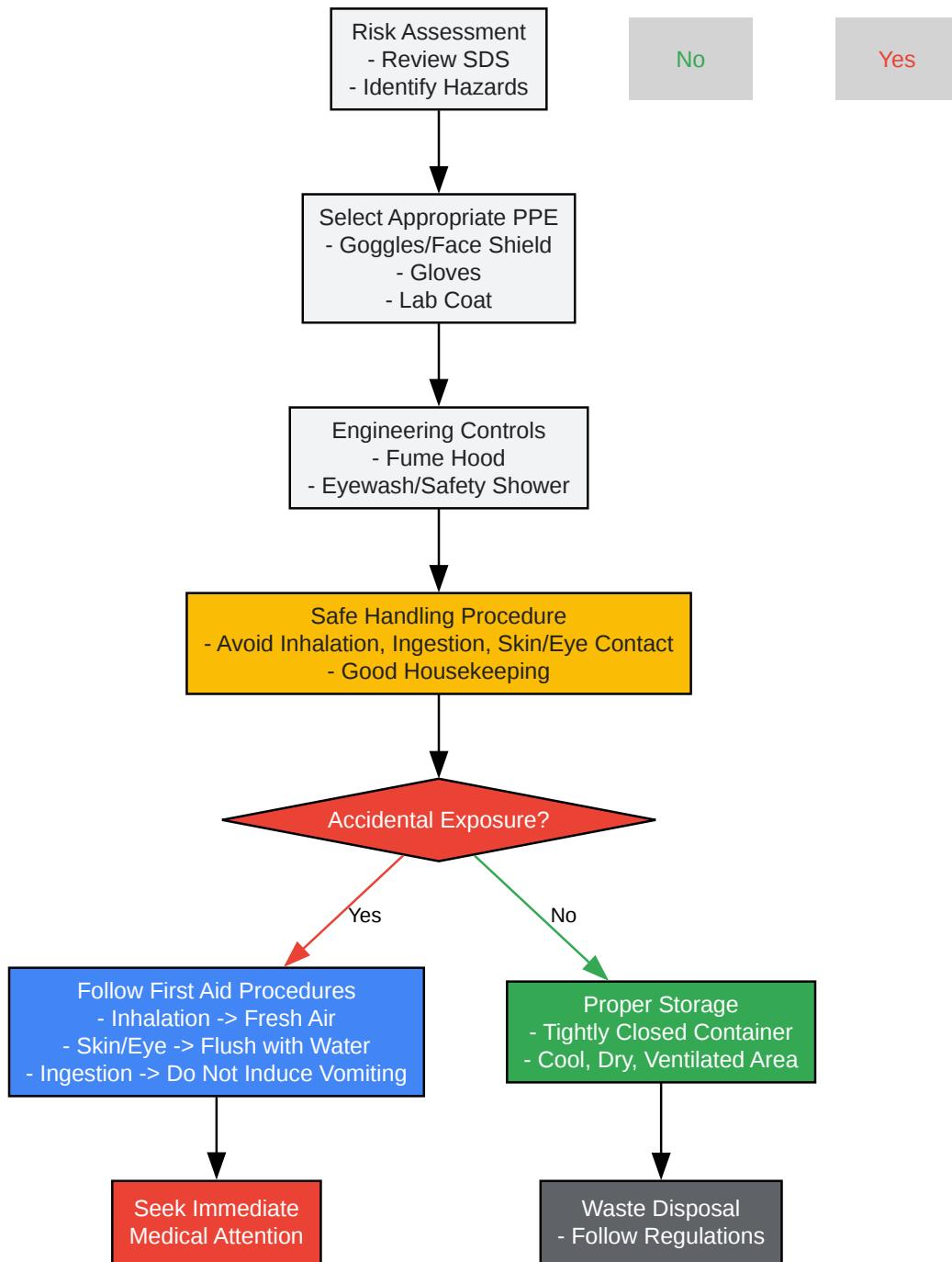
Storage and Disposal

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents, acids, and bases.
- Disposal: Dispose of waste in accordance with all applicable federal, state, and local environmental regulations. Do not allow the substance to enter drains or waterways.

Logical Workflow for Handling and Emergency Response

The following diagram illustrates a logical workflow for the safe handling of **Dimethyl 3-methylglutarate** and the appropriate response in case of an accidental exposure.

Workflow for Safe Handling and Emergency Response of Dimethyl 3-methylglutarate

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Caption: Workflow for Safe Handling and Emergency Response.

Disclaimer: This guide is intended for informational purposes only and does not supersede any legal requirements or institutional protocols. Always consult the most current Safety Data Sheet (SDS) for **Dimethyl 3-methylglutarate** and follow all applicable safety guidelines and regulations.

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